

# Benzidine sulphate molecular formula and structure

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## Compound of Interest

Compound Name: *Benzidine sulphate*

Cat. No.: *B7821561*

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## An In-depth Technical Guide to Benzidine Sulphate

This technical guide provides a comprehensive overview of the molecular formula, structure, properties, and relevant experimental protocols for **benzidine sulphate**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

### Molecular Information

**Benzidine sulphate** is the sulphate salt of benzidine. Benzidine itself is an aromatic amine, and its sulphate salt is a common form in which it is handled and used in various chemical syntheses.

Molecular Formula:  $C_{12}H_{14}N_2O_4S$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

Synonyms: Benzidine sulfate, [4-(4-azaniumylphenyl)phenyl]azanium;sulfate, [[1,1'-biphenyl]-4,4'-diyl]diammonium sulphate[\[1\]](#)[\[2\]](#)[\[4\]](#)

Parent Compound: Benzidine[\[1\]](#)[\[2\]](#) Component Compounds: Benzidine, Sulfuric Acid[\[1\]](#)[\[2\]](#)

The chemical structure of **benzidine sulphate** is depicted below. It consists of the benzidine dication and the sulphate anion.

## Benzidine Sulphate Structure

## Physicochemical Properties

A summary of the key physicochemical properties of **benzidine sulphate** is provided in the table below.

Property	Value	Source
Molecular Weight	282.32 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White, crystalline powder	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	358.7 °C at 760 mmHg	<a href="#">[4]</a>
Flash Point	203.5 °C	<a href="#">[4]</a>
Density (estimate)	1.3539 g/cm <sup>3</sup>	<a href="#">[4]</a> <a href="#">[6]</a>
Vapor Pressure	2.5E-05 mmHg at 25 °C	<a href="#">[4]</a>
Refractive Index (estimate)	1.6930	<a href="#">[4]</a> <a href="#">[6]</a>
Solubility	Soluble in ether; sparingly soluble in water, alcohol, and dilute acids.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols

This protocol describes the preparation of benzidine, which involves the precipitation of benzidine as its sulphate salt as an intermediate step for purification.[\[7\]](#)

Materials:

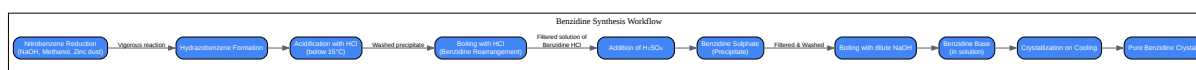
- Nitrobenzene
- Methanol
- Sodium hydroxide (NaOH)
- Zinc dust (finely sieved)

- Hydrochloric acid (HCl), concentrated
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Distilled water
- Ice

Procedure:

- Reduction of Nitrobenzene:
  - Dissolve 105 g of sodium hydroxide in 300 ml of water in a reaction flask fitted with a reflux condenser.
  - Add a mixture of 50 ml of methanol and 100 g of nitrobenzene to the flask.
  - Gradually add fine zinc dust in small portions with thorough stirring. A vigorous reaction that causes the mixture to boil should be observed. Continue adding zinc to maintain boiling.
  - The reaction is complete when the brown color of the mixture disappears, and it appears grayish-white.
- Isolation of Hydrazobenzene:
  - Cool the reaction mixture, dilute it with distilled water, and add ice.
  - Carefully acidify the mixture with hydrochloric acid, ensuring the temperature does not exceed 15 °C. Hydrazobenzene will precipitate.
  - Separate the precipitated hydrazobenzene from the liquid and any unreacted zinc using a porcelain funnel without filter paper. Wash the hydrazobenzene with water.
- Rearrangement to Benzdine Hydrochloride:
  - Convert the hydrazobenzene to benzdine by boiling it with 300-400 ml of water and gradually adding concentrated hydrochloric acid as long as it is absorbed.

- Continue boiling the solution for a few more minutes and then filter the hot solution of benzidine hydrochloride.
- Precipitation of **Benzidine Sulphate**:
  - To the filtrate containing benzidine hydrochloride, add sulfuric acid to precipitate benzidine as **benzidine sulphate**.
  - Filter the precipitated **benzidine sulphate** and wash it.
- Formation of Benzidine Base:
  - Boil the washed **benzidine sulphate** with a dilute sodium hydroxide solution.
  - Filter the resulting solution of the benzidine base.
  - Allow the filtrate to cool to crystallize the benzidine.
  - Filter the benzidine crystals and dry them.



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### Workflow for Benzidine Synthesis

This protocol outlines an analytical method for the determination of sulphate ions in a sample through precipitation as **benzidine sulphate** followed by titration.[8]

Principle: Benzidine hydrochloride reacts with sulphate ions in a weakly acidic solution to form a precipitate of **benzidine sulphate**. This precipitate is then filtered, washed, and dissolved in hot water. The liberated benzidine is a weak base and can be titrated with a standard solution

of a strong base (like NaOH) using phenolphthalein as an indicator to determine the original amount of sulphate.

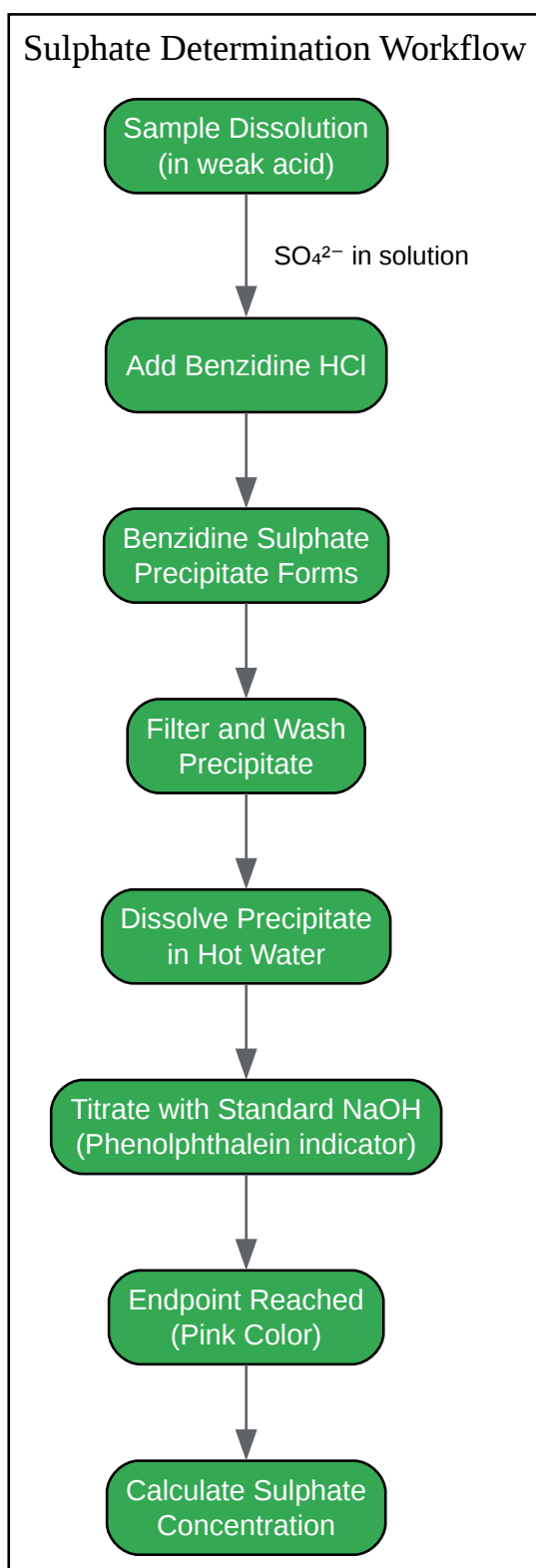
Materials:

- Sample containing sulphate
- Benzidine hydrochloride solution
- Weak acid (e.g., dilute HCl)
- Standard sodium hydroxide (NaOH) solution
- Phenolphthalein indicator
- Hot distilled water

Procedure:

- Sample Preparation: Dissolve a known quantity of the sample in a weakly acidic solution.
- Precipitation: Add benzidine hydrochloride solution to the sample solution to precipitate **benzidine sulphate**.
- Filtration and Washing: Filter the precipitate and wash it to remove any interfering ions.
- Dissolution: Dissolve the collected precipitate in hot water.
- Titration: Titrate the resulting solution with a standardized solution of sodium hydroxide using phenolphthalein as the indicator. The endpoint is the first permanent pink color.
- Calculation: The concentration of sulphate in the original sample can be calculated from the volume of NaOH used.

## Sulphate Determination Workflow



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Workflow for Sulphate Determination

## Safety Information

Benzidine is a known human carcinogen, and exposure has been linked to an increased risk of bladder cancer.[9][10] It is classified as a Group A, known human carcinogen by the EPA.[9]

**Benzidine sulphate** should be handled with extreme caution, using appropriate personal protective equipment (PPE) and engineering controls to minimize exposure. It is toxic by ingestion and skin absorption.[5][6] When heated to decomposition, it emits toxic fumes of sulfur oxides (SOx) and nitrogen oxides (NOx).[5][6]

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## References

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